

# Application of Bastnasite in High-Performance Magnets: Application Notes and Protocols

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## Compound of Interest

Compound Name: Bastnasite

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## Introduction

**Bastnasite**, a fluorocarbonate mineral, is a primary source of light rare earth elements (LREEs), including neodymium (Nd) and praseodymium (Pr).<sup>[1]</sup> These elements are critical components in the production of the world's strongest permanent magnets, neodymium-iron-boron (NdFeB) magnets. The exceptional magnetic properties of NdFeB magnets have made them indispensable in a wide array of high-performance applications, from motors in electric vehicles and generators in wind turbines to consumer electronics and medical devices.<sup>[2][3]</sup> This document provides detailed application notes and experimental protocols for the extraction of rare earth elements from **bastnasite** and their subsequent use in the fabrication of high-performance magnets.

## Data Presentation: Typical Magnetic Properties of High-Performance NdFeB Magnets

The successful processing of **bastnasite**-derived rare earth oxides into NdFeB magnets aims to achieve high-performance magnetic characteristics. The following table summarizes the typical magnetic properties of various grades of sintered NdFeB magnets. The goal of the described protocols is to produce Nd-Pr oxides that, when used in magnet manufacturing, can achieve these performance levels.

Magnet Grade	Remanence (Br)	Coercivity (Hcb)	Intrinsic Coercivity (Hcj)	Maximum Energy Product (BH)max
Tesla (T)	kA/m	kA/m	kJ/m <sup>3</sup>	
N35	1.17 - 1.21	≥ 868	≥ 955	263 - 287
N42	1.30 - 1.32	≥ 955	≥ 955	318 - 342
N52	1.44 - 1.48	≥ 876	≥ 876	398 - 422
N42SH	1.28 - 1.32	≥ 987	≥ 1592	318 - 342
N38EH	1.24 - 1.26	≥ 923	≥ 1990	287 - 310

Note: The performance of magnets can be influenced by the addition of other elements like dysprosium (Dy) and terbium (Tb) to improve thermal stability. The data presented here is representative of high-quality commercial NdFeB magnets.

## Experimental Protocols

The transformation of **bastnasite** ore into high-performance magnets is a multi-stage process involving ore beneficiation, hydrometallurgical extraction and separation of rare earth elements, and finally, powder metallurgy to produce the magnets.

### Protocol 1: Extraction and Separation of Neodymium and Praseodymium from Bastnasite Concentrate

This protocol outlines the hydrometallurgical process to extract and separate Nd and Pr from a **bastnasite** concentrate.

#### 1. Calcination of **Bastnasite** Concentrate:

- Objective: To decompose the carbonate minerals and oxidize cerium to facilitate its separation.
- Procedure:

- Place the **bastnasite** concentrate (typically 60-70% rare earth oxide - REO) in a furnace.  
[4]
- Heat the concentrate at a temperature between 600°C and 800°C for 1 to 3 hours.[5] This process converts the rare earth fluorocarbonates into oxides.

## 2. Acid Leaching:

- Objective: To selectively dissolve the trivalent rare earth elements, leaving behind the less soluble tetravalent cerium oxide.
- Procedure:
  - Allow the calcined concentrate to cool.
  - Leach the calcined material with a 1.5 mol/L sulfuric acid solution or a nitric acid solution.  
[6]
  - Maintain a solid-to-liquid ratio of 1:8 and a temperature of approximately 50°C.[6]
  - Stir the mixture continuously for 2-4 hours.[6][7]
  - Filter the slurry to separate the pregnant leach solution (PLS) containing the dissolved rare earth elements from the solid residue, which is enriched in cerium oxide.

## 3. Solvent Extraction for Nd/Pr Separation:

- Objective: To separate neodymium and praseodymium from other rare earth elements in the pregnant leach solution. This protocol utilizes the P507 extractant (2-ethylhexyl phosphonic acid mono-2-ethylhexyl ester).
- Procedure:
  - Organic Phase Preparation: Prepare a solution of 20-30% (v/v) P507 in a suitable organic diluent such as kerosene.[8]
  - pH Adjustment: Adjust the pH of the pregnant leach solution to a range of 2.0-4.0.[8] This is a critical step for selective extraction.

- Extraction:
  - Mix the aqueous PLS with the organic phase at an organic-to-aqueous (O:A) phase ratio of 1:1 to 3:1.[8]
  - Agitate the mixture for 3-10 minutes to allow for the transfer of rare earth ions into the organic phase.[8]
  - Allow the phases to separate. The Nd and Pr will be preferentially loaded into the organic phase.
- Scrubbing (Optional): To remove any co-extracted impurities, the loaded organic phase can be scrubbed with a dilute acid solution.
- Stripping:
  - Contact the loaded organic phase with a 3-6 mol/L hydrochloric acid (HCl) solution to strip the Nd and Pr back into an aqueous phase.[8]
  - This results in a purified and concentrated Nd-Pr chloride solution.

#### 4. Precipitation and Calcination to Nd-Pr Oxide:

- Objective: To obtain high-purity mixed neodymium-praseodymium oxide (NdPrO).
- Procedure:
  - Precipitate the rare earths from the purified chloride solution by adding oxalic acid.
  - Filter and wash the rare earth oxalate precipitate.
  - Calcine the oxalate precipitate in a furnace at approximately 800-900°C to convert it into Nd-Pr oxide.

## Protocol 2: Fabrication of Sintered NdFeB Magnets from Bastnasite-Derived Nd-Pr Oxide

This protocol describes the powder metallurgy process to produce high-performance sintered NdFeB magnets.

### 1. Alloy Production:

- Objective: To produce an Nd-Fe-B alloy with the desired composition.
- Procedure:
  - Mix the **bastnasite**-derived Nd-Pr oxide with iron, ferroboron, and any other desired alloying elements (e.g., dysprosium, terbium for high-temperature applications).
  - Perform a calciothermic reduction-diffusion process or an electrolytic process to reduce the rare earth oxides to their metallic form and create the alloy.
  - The alloy is typically produced in the form of thin strips or flakes through a strip casting method.

### 2. Powder Preparation:

- Objective: To produce a fine powder of the Nd-Fe-B alloy.
- Procedure:
  - Hydrogen Decrepitation: Expose the alloy to hydrogen gas, which causes it to become brittle and break apart into a coarse powder.
  - Jet Milling: Further reduce the particle size of the powder to a fine, single-crystal size (typically 3-5 micrometers) in an inert gas atmosphere (e.g., nitrogen or argon) to prevent oxidation.

### 3. Pressing and Alignment:

- Objective: To compact the powder into the desired shape and align the magnetic domains.
- Procedure:
  - Place the fine powder into a mold.

- Apply a strong external magnetic field to align the easy-axis of magnetization of the powder particles.
- While the magnetic field is applied, press the powder into a dense green compact. Isostatic pressing is often used to achieve uniform density.

#### 4. Sintering and Heat Treatment:

- Objective: To densify the compact and develop the final microstructure and magnetic properties.
- Procedure:
  - Sinter the green compact in a vacuum or inert atmosphere at a temperature of around 1000-1100°C. This fuses the powder particles together.
  - Follow the sintering with a post-sintering heat treatment (aging) at a lower temperature (around 500-600°C) to optimize the microstructure and enhance the coercivity.

#### 5. Machining and Coating:

- Objective: To achieve the final dimensions and protect the magnet from corrosion.
- Procedure:
  - Machine the sintered magnet to the final desired shape and dimensions.
  - Apply a protective coating, such as nickel-copper-nickel or epoxy, as NdFeB magnets are prone to corrosion.<sup>[9]</sup>

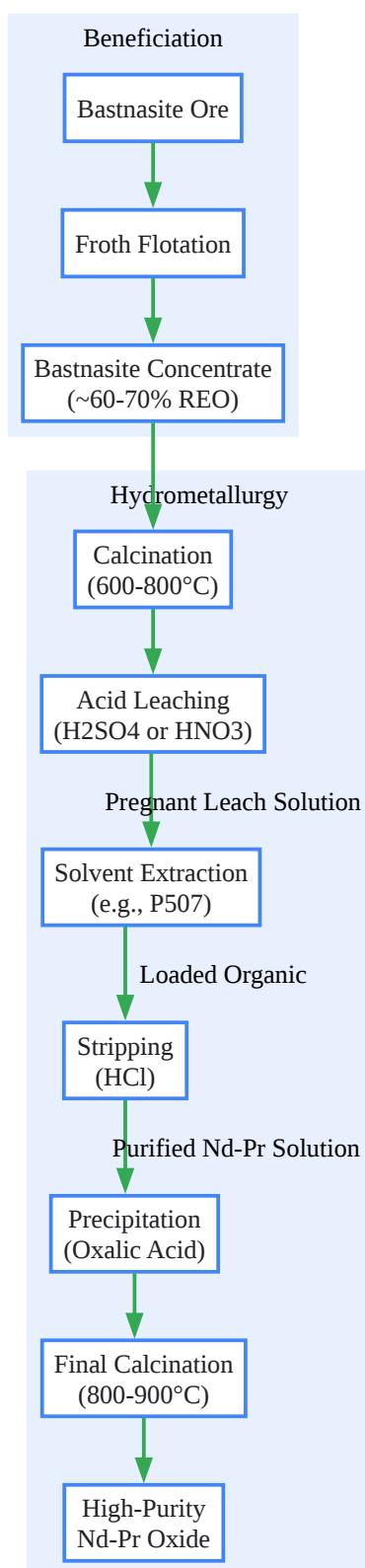
#### 6. Magnetization:

- Objective: To magnetize the finished magnet.
- Procedure:
  - Place the magnet in a magnetizing fixture.

- Apply a very strong external magnetic field to fully magnetize the material.

## Visualizations

### Experimental Workflow for Nd-Pr Oxide Production from Bastnasite

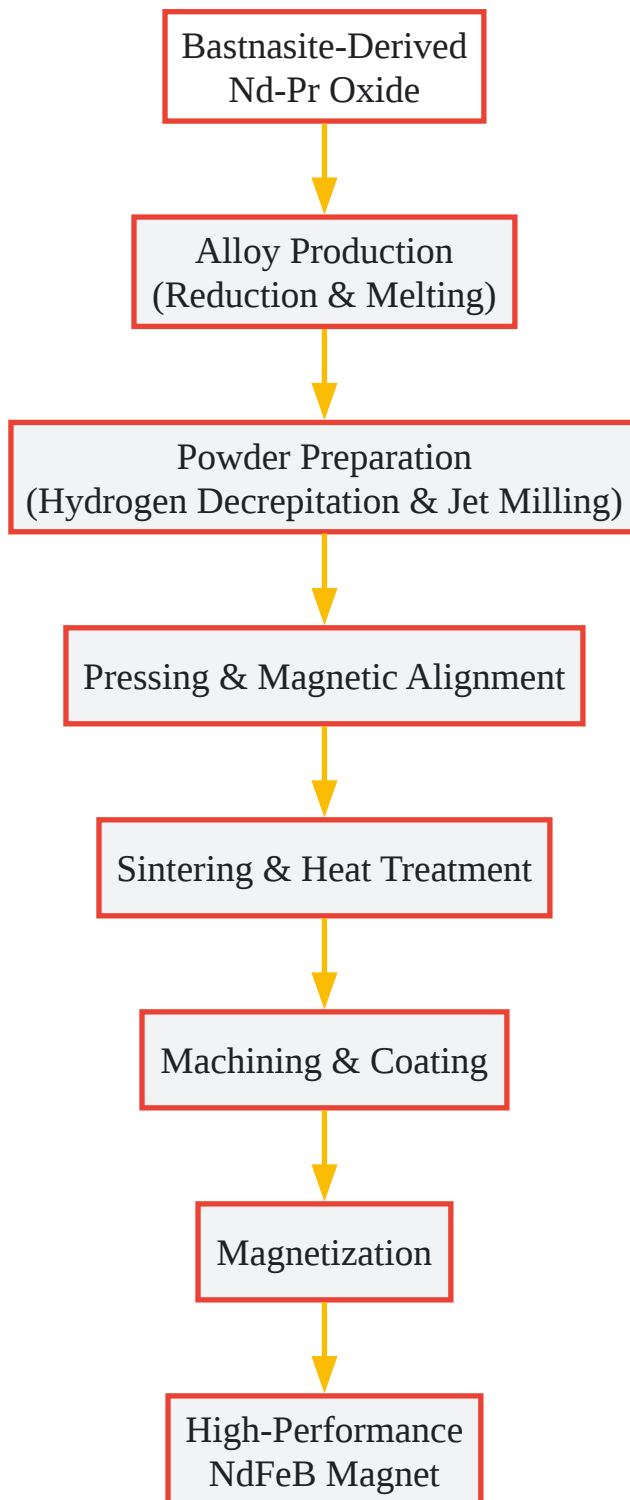


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Caption: Workflow for producing Nd-Pr oxide from **bastnasite**.



## Production Process of Sintered NdFeB Magnets



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Caption: Process for fabricating sintered NdFeB magnets.

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